

Technical Support Center: Dehydration of Cobalt(II) Bromide (CoBr₂)

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Compound of Interest

Compound Name: Cobaltous bromide

Cat. No.: B1221230

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper temperature control for the dehydration of cobalt(II) bromide (CoBr₂) to prevent its decomposition.

Frequently Asked Questions (FAQs)

Q1: What is the primary goal of dehydrating cobalt(II) bromide?

A1: The primary goal is to remove the water of crystallization from hydrated forms of cobalt(II) bromide (e.g., CoBr₂·6H₂O) to obtain the anhydrous CoBr₂. Anhydrous CoBr₂ is often required as a catalyst in various organic synthesis reactions.[\[1\]](#)[\[2\]](#)

Q2: What are the different hydrated forms of cobalt(II) bromide?

A2: Cobalt(II) bromide commonly exists as a hexahydrate (CoBr₂·6H₂O), which is red-purple in color. Upon heating, it can form a dihydrate (CoBr₂·2H₂O) before becoming the anhydrous form, which is a green crystalline solid.[\[1\]](#)[\[2\]](#)

Q3: At what temperature does cobalt(II) bromide decompose?

A3: Anhydrous cobalt(II) bromide melts at 678 °C.[\[1\]](#)[\[3\]](#) At temperatures higher than its melting point, it reacts with oxygen to form cobalt(II,III) oxide and bromine vapor.[\[1\]](#) When heated to decomposition, it can emit toxic bromide fumes.[\[4\]](#)[\[5\]](#)

Q4: What visual cues indicate successful dehydration?

A4: A distinct color change from red-purple (hexahydrate) to bright green (anhydrous) indicates the removal of water of crystallization.^{[1][2]}

Troubleshooting Guide

Issue/Observation	Potential Cause	Recommended Action
Sample remains red or purple after heating.	Incomplete dehydration. The temperature may be too low or the heating duration insufficient.	Increase the temperature to 130-140 °C and continue heating. Ensure the sample is spread in a thin layer for uniform heat distribution.
A black or dark brown residue is observed.	Decomposition of CoBr_2 . The heating temperature was excessively high, leading to oxidation.	Discard the sample. Repeat the dehydration process, ensuring the temperature does not exceed the recommended range. Use a calibrated oven or heating mantle with precise temperature control.
The final product is not a free-flowing powder.	Clumping due to residual moisture or partial melting.	Gently grind the cooled sample in a dry environment (e.g., a glove box). If clumping is severe, consider re-heating at a slightly lower temperature under vacuum.
The anhydrous CoBr_2 turns back to purple/red upon cooling.	The anhydrous form is hygroscopic and is reabsorbing moisture from the air.	Handle and store the anhydrous CoBr_2 in a dry, inert atmosphere (e.g., in a desiccator or glove box). ^{[1][4]}

Experimental Protocols

Atmospheric Pressure Dehydration of $\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$

- Preparation: Place a thin layer of $\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$ in a clean, dry evaporating dish or watch glass.

- Initial Dehydration: Heat the sample in a calibrated oven or on a hot plate at 100 °C. This will convert the hexahydrate to the dihydrate, evidenced by a color change.^[1]
- Final Dehydration: Increase the temperature to 130 °C. The remaining water of crystallization will be removed, and the color will change to bright green, indicating the formation of anhydrous CoBr₂.^[1]
- Cooling and Storage: Once the green color is uniform and stable, turn off the heat and allow the sample to cool to room temperature in a desiccator to prevent rehydration. Store the anhydrous CoBr₂ in a tightly sealed container in a dry environment.

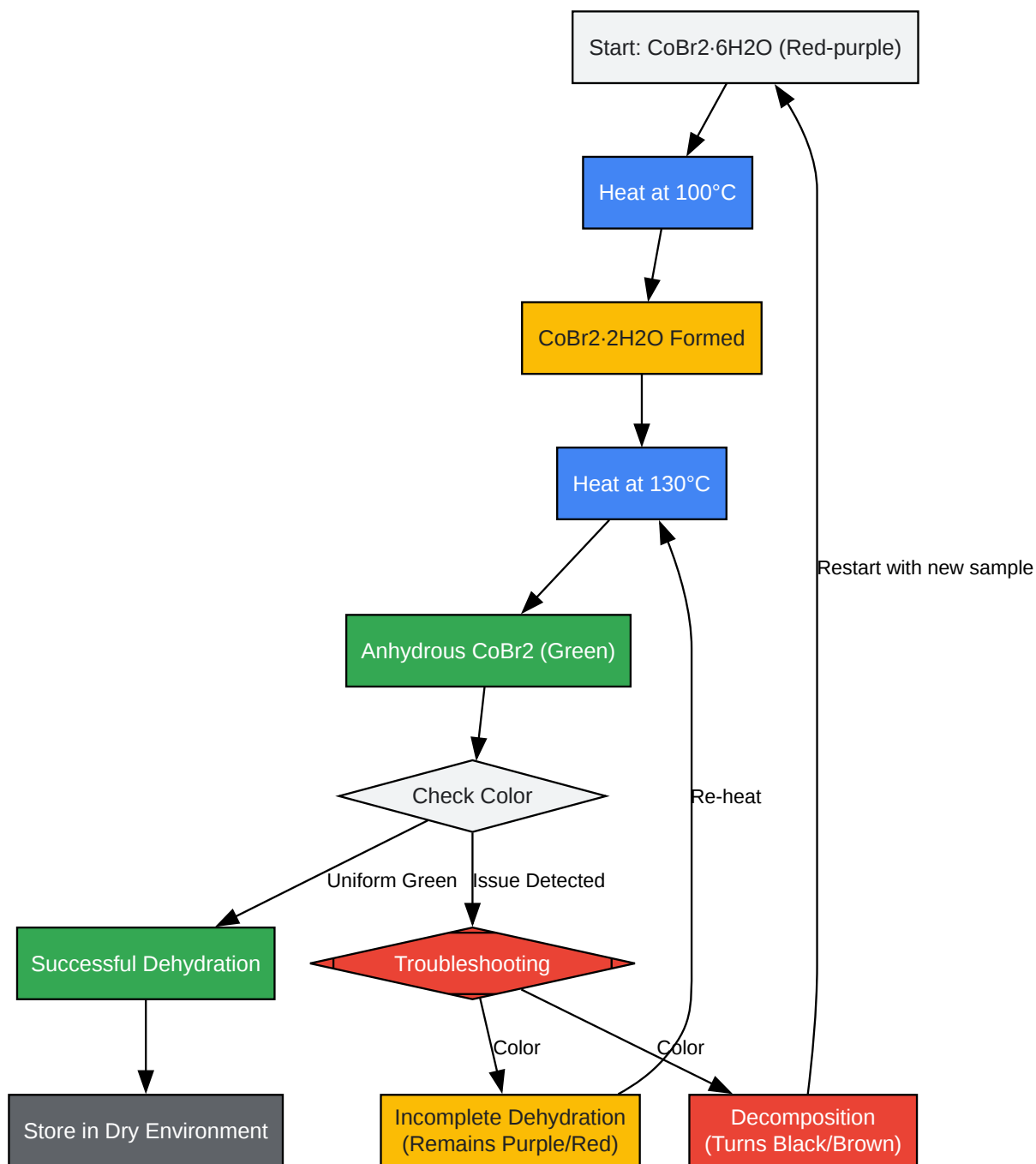
Vacuum Dehydration of CoBr₂·6H₂O

- Setup: Place the hydrated CoBr₂ in a vacuum-rated flask (e.g., a Schlenk flask).
- Heating and Vacuum: Gently heat the flask in a heating mantle while applying a vacuum. A temperature of 100-110 °C under vacuum is typically sufficient for complete dehydration.
- Monitoring: Observe the color change from red-purple to green. The process is complete when the color is uniformly green.
- Cooling and Storage: Allow the flask to cool to room temperature under vacuum before backfilling with an inert gas like nitrogen or argon. Store the anhydrous CoBr₂ under an inert atmosphere.

Quantitative Data Summary

Parameter	Value	Reference(s)
Hexahydrate to Dihydrate Transition	100 °C	[1]
Dihydrate to Anhydrous Transition	130 °C	[1]
Melting Point (Anhydrous CoBr ₂)	678 °C	[1] [3]
Color of CoBr ₂ ·6H ₂ O	Red-purple	[1] [2]
Color of Anhydrous CoBr ₂	Bright green	[1] [2]

Dehydration Workflow



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Caption: Logical workflow for the dehydration of CoBr_2 .

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